

Technical Guide: Physical Properties of 5-Fluoro-2-(trifluoromethyl)benzonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Fluoro-2-(trifluoromethyl)benzonitrile

Cat. No.: B1302123

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **5-Fluoro-2-(trifluoromethyl)benzonitrile**, a key intermediate in the synthesis of various pharmaceuticals and agrochemicals. The information presented herein is intended to support research, development, and manufacturing activities by providing essential data and standardized experimental methodologies.

Core Physical and Chemical Data

5-Fluoro-2-(trifluoromethyl)benzonitrile is a fluorinated aromatic compound with the chemical formula $C_8H_3F_4N$.^{[1][2][3]} Its structure incorporates a nitrile group, a trifluoromethyl group, and a fluorine atom on the benzene ring, which impart unique chemical reactivity and physical characteristics.

Quantitative Physical Properties

A summary of the key physical properties of **5-Fluoro-2-(trifluoromethyl)benzonitrile** is presented in the table below. These values are compiled from various sources and may include predicted data. It is recommended to verify these properties through experimental analysis for critical applications.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₃ F ₄ N	[1][2][3]
Molecular Weight	189.11 g/mol	[1][2][3]
CAS Number	240800-45-7	[2][4]
Appearance	Colorless to light yellow liquid	[1][2]
Boiling Point	196.4 ± 35.0 °C (Predicted)	[1][2]
Density	1.37 ± 0.1 g/cm ³ (Predicted)	[1][2]
Purity	Typically ≥ 95%	[1]

Detailed Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **5-Fluoro-2-(trifluoromethyl)benzonitrile** are not extensively published, the following are detailed, standard methodologies that can be applied.

Determination of Boiling Point (Capillary Method)

This method is suitable for small quantities of liquid samples.

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Thiele tube or other heating bath (e.g., oil bath)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)

Procedure:

- A small amount of the **5-Fluoro-2-(trifluoromethyl)benzonitrile** is placed into the fusion tube.
- A capillary tube, sealed at one end, is placed into the fusion tube with the open end submerged in the liquid.
- The fusion tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.
- The assembly is placed in a Thiele tube or heating bath.
- The apparatus is heated slowly and uniformly.
- The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is noted. This is the boiling point of the liquid.^[5]

Determination of Density (Gravimetric Method)

This method relies on accurately measuring the mass of a known volume of the liquid.

Objective: To determine the mass per unit volume of the liquid.

Apparatus:

- Analytical balance
- Pycnometer (a glass flask with a specific, known volume) or a graduated cylinder
- Thermometer

Procedure:

- The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance.
- The container is filled with **5-Fluoro-2-(trifluoromethyl)benzonitrile** to a known volume.

- The mass of the container with the liquid is measured.
- The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the filled container.
- The density is calculated by dividing the mass of the liquid by its volume.[6][7]

Determination of Melting Point (Capillary Method)

Although **5-Fluoro-2-(trifluoromethyl)benzonitrile** is typically a liquid at room temperature, this method is applicable if it were a solid or for determining the melting point of solid derivatives.

Objective: To determine the temperature range over which a solid compound transitions to a liquid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp) or Thiele tube
- Capillary tubes
- Thermometer

Procedure:

- A small amount of the finely powdered solid is packed into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus or attached to a thermometer in a Thiele tube.[8]
- The sample is heated at a slow, controlled rate.
- The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded. This range is the melting point.[9]

Determination of Solubility (Qualitative Method)

This method provides a general assessment of the solubility of the compound in various solvents.

Objective: To determine the solubility of the compound in different solvents.

Apparatus:

- Small test tubes
- Graduated pipettes or droppers
- Vortex mixer or stirring rods

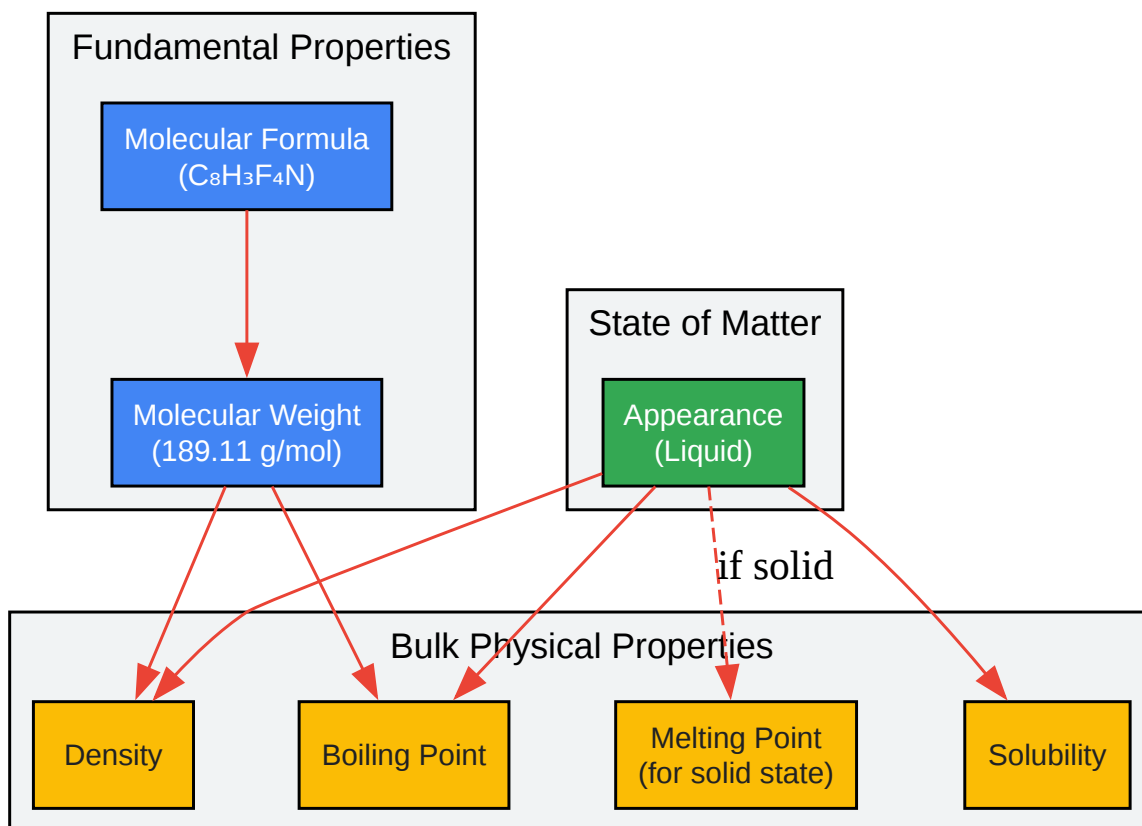
Procedure:

- A small, measured amount of **5-Fluoro-2-(trifluoromethyl)benzonitrile** (e.g., 0.1 mL) is placed in a test tube.
- A small, measured volume of a solvent (e.g., 1 mL of water, ethanol, acetone, dichloromethane) is added to the test tube.
- The mixture is agitated vigorously.
- The mixture is observed to determine if the compound has dissolved completely (forms a single, clear phase), is partially soluble, or is insoluble.^[10] The principle of "like dissolves like" suggests that organic compounds are generally more soluble in organic solvents.^[11]

Logical Relationships of Physical Properties

The following diagram illustrates the hierarchical relationship between the fundamental and derived physical properties of a chemical compound like **5-Fluoro-2-(trifluoromethyl)benzonitrile**.

Physical Properties Hierarchy



[Click to download full resolution via product page](#)

Caption: Hierarchy of Physical Properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bocsci.com [bocsci.com]

- 2. 5-FLUORO-2-(TRIFLUOROMETHYL)BENZONITRILE CAS#: 240800-45-7 [m.chemicalbook.com]
- 3. 5-FLUORO-2-(TRIFLUOROMETHYL)BENZONITRILE | 240800-45-7 [chemicalbook.com]
- 4. 5-FLUORO-2-(TRIFLUOROMETHYL)BENZONITRILE | 240800-45-7 [amp.chemicalbook.com]
- 5. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 6. study.com [study.com]
- 7. files.blogs.baruch.cuny.edu [files.blogs.baruch.cuny.edu]
- 8. SSERC | Melting point determination [sserc.org.uk]
- 9. cdn.juniata.edu [cdn.juniata.edu]
- 10. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 11. Khan Academy [khanacademy.org]
- To cite this document: BenchChem. [Technical Guide: Physical Properties of 5-Fluoro-2-(trifluoromethyl)benzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1302123#5-fluoro-2-trifluoromethyl-benzonitrile-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com